

Deuterated Citalopram: Available Technical Data

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Compound Focus: Citalopram-d6

CAS No.: 1190003-26-9

Cat. No.: S916926

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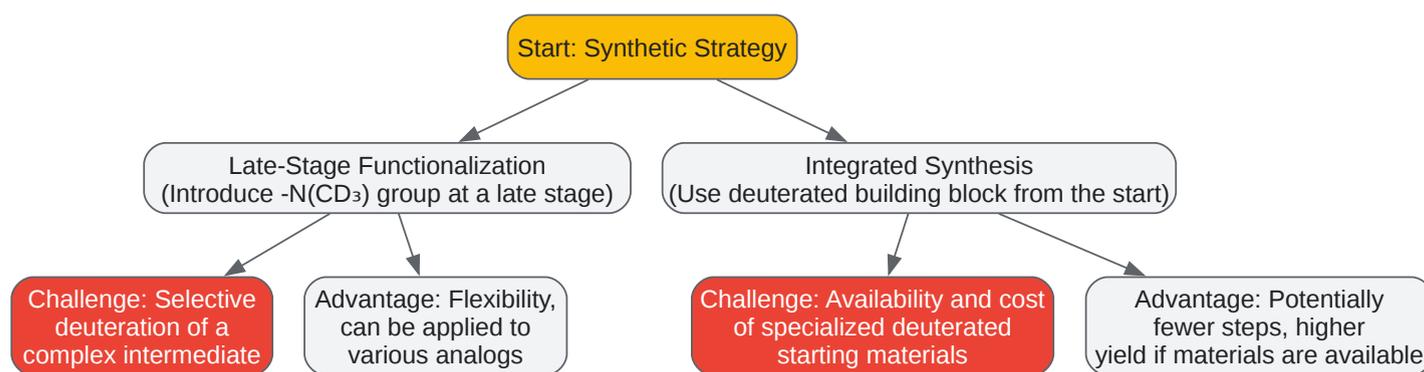
The table below summarizes the specific information available for a known deuterated analog, **Citalopram-d6** oxalate [1].

Parameter	Specification for Citalopram-d6 Oxalate
CAS Number	1246819-94-2 [1]
Molecular Formula	$C_{22}H_{17}D_6FN_2O_5$ [1]
Molecular Weight	420.46 g/mol [1]
Chemical Structure	Deuterium atoms are located on the dimethylamino group, $-N(CD_3)CH_2CH_2CH_2-$ [1]
Application	Used as a stable isotope-labeled tracer or internal standard for quantitative analysis by NMR, GC-MS, or LC-MS [1]

Proposed Synthetic Workflow for Deuterium Incorporation

While a detailed procedure for **Citalopram-d6** is not publicly available, the synthesis likely involves modifying a known route to Citalopram by introducing a deuterated building block. The following workflow diagrams outline two potential strategies, based on a modern synthesis of Citalopram [2] and general methods for deuterium incorporation [3].

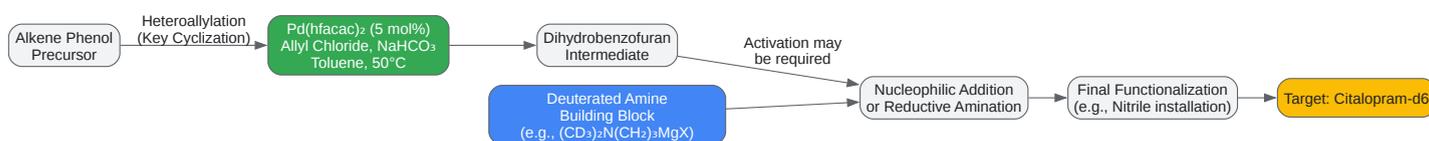
The first diagram illustrates the two main strategic approaches to synthesizing deuterated Citalopram.



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Synthetic strategy decision tree for deuterated Citalopram.

The following diagram outlines a more detailed, hypothetical reaction pathway based on a published palladium-catalyzed synthesis of Citalopram [2], adapted for deuterium labeling via the integrated synthesis strategy.



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Hypothetical reaction pathway for **Citalopram-d6** synthesis via integrated strategy.

Experimental & Analytical Considerations

For researchers planning this synthesis, here are key considerations based on the search results and general laboratory practice:

- **Deuterium Source:** The most straightforward approach to obtain **Citalopram-d6** is to use a **deuterated dimethylamine** equivalent, such as $(CD_3)_2NH$, during the synthesis of the side chain [1]. This falls under the "Late-Stage Functionalization" strategy.
- **Critical Reaction Parameters:** The palladium-catalyzed heteroallylation step, a key transformation in modern Citalopram syntheses, is highly dependent on the choice of allylic halide and catalyst [2]. The search results indicate that using **allyl chloride with Pd(hfacac)₂** in toluene provided superior conversion compared to other halides or catalysts [2].
- **Analytical Characterization:** The success of deuteration must be confirmed by **Mass Spectrometry (MS)** to verify the molecular weight increase. **NMR spectroscopy** is crucial to confirm the specific location of the deuterium atoms and the isotopic purity, ensuring there is no protium (¹H) contamination at the target sites [1].

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References

1. Citalopram-d6 oxalate | Stable Isotope | MedChemExpress [medchemexpress.com]
2. Palladium -catalyzed heteroallylation of unactivated alkenes ... [pubs.rsc.org]
3. EP2200997B9 - Synthesis of deuterated benzodioxoles [patents.google.com]

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